

Technical Guide: 3-Nitro-N-phenylthiophen-2-amine (CAS: 78399-02-7)

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Compound of Interest

Compound Name: 3-Nitro-N-phenylthiophen-2-amine

Cat. No.: B1318104

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Nitro-N-phenylthiophen-2-amine is a heterocyclic organic compound belonging to the 2-aminothiophene class. The thiophene ring system is a prevalent scaffold in numerous biologically active compounds and pharmaceutical drugs. The presence of both a nitro group and a secondary amine functionality suggests a potential for diverse chemical reactivity and biological activity. While specific biological data for **3-Nitro-N-phenylthiophen-2-amine** is not extensively documented in current literature, the broader classes of 2-aminothiophenes and nitrothiophenes are subjects of significant interest in medicinal chemistry. Nitrothiophenes, for instance, are recognized as chemotherapeutic agents, with some acting as nitric oxide donors upon bioreduction. This guide provides a comprehensive overview of the synthesis, and physicochemical properties of **3-Nitro-N-phenylthiophen-2-amine**, and contextualizes its potential biological relevance based on related compounds.

Physicochemical Properties

A summary of the key physicochemical properties for **3-Nitro-N-phenylthiophen-2-amine** is provided in the table below.

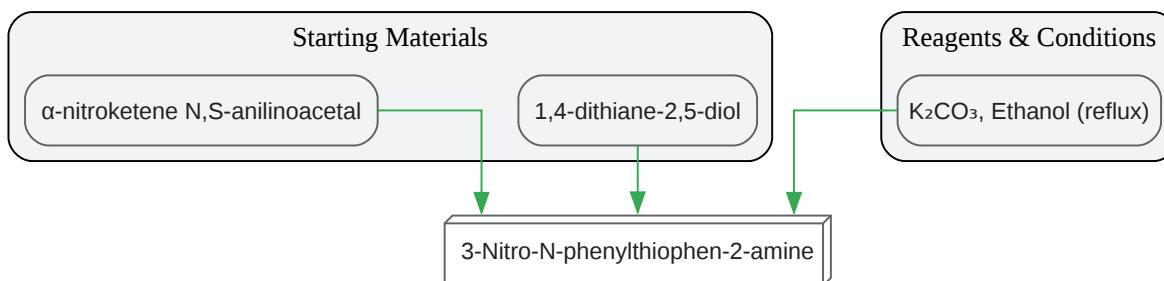
Property	Value	Source
CAS Number	78399-02-7	ChemSrc[1]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂ S	ChemSrc[1]
Molecular Weight	220.25 g/mol	ChemSrc[1]
IUPAC Name	3-nitro-N-phenylthiophen-2-amine	ChemSrc[1]
Appearance	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Not specified	

Synthesis

An efficient, two-step synthesis for N-substituted 3-nitrothiophen-2-amines, including the title compound, has been reported. This method involves a domino reaction that forms two carbon-carbon bonds in a single operation.

Synthetic Scheme

The synthesis of **3-Nitro-N-phenylthiophen-2-amine** proceeds via the reaction of an α -nitroketene N,S-anilinoacetal with 1,4-dithiane-2,5-diol. The reaction is catalyzed by a base, such as potassium carbonate, in refluxing ethanol.



[Click to download full resolution via product page](#)*Synthetic pathway for 3-Nitro-N-phenylthiophen-2-amine.*

Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **3-Nitro-N-phenylthiophen-2-amine**, adapted from the literature.

Materials:

- α -nitroketene N,S-anilinoacetal
- 1,4-dithiane-2,5-diol
- Potassium carbonate (K_2CO_3)
- Ethanol

Procedure:

- A mixture of the appropriate α -nitroketene N,S-anilinoacetal (1 mmol) and 1,4-dithiane-2,5-diol (0.5 mmol) is prepared.
- Potassium carbonate (K_2CO_3) is added to the mixture.
- The mixture is suspended in ethanol and refluxed.
- The reaction progress is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is poured into water.
- The resulting precipitate is filtered and washed with cold ethanol to yield the pure product.

Quantitative Data

The reported synthesis is highly efficient. The table below summarizes the quantitative data for the synthesis of **3-Nitro-N-phenylthiophen-2-amine** and a selection of its analogs.

Compound	R Group	Reaction Time (min)	Yield (%)
3e	p-tolyl	25	88
3a	4-F-Ph	20	96
3b	4-Cl-Ph	20	95
3c	4-Br-Ph	20	98
3d	3-CF ₃ -Ph	30	96
3f	4-Et-Ph	25	92
3g	4-iPr-Ph	25	90
3h	4-tBu-Ph	25	89
3i	4-MeO-Ph	20	97

Biological Activity and Potential Applications

While there is a lack of specific biological studies on **3-Nitro-N-phenylthiophen-2-amine**, the broader class of nitrothiophenes has been investigated for various therapeutic applications.

General Activity of Nitrothiophenes

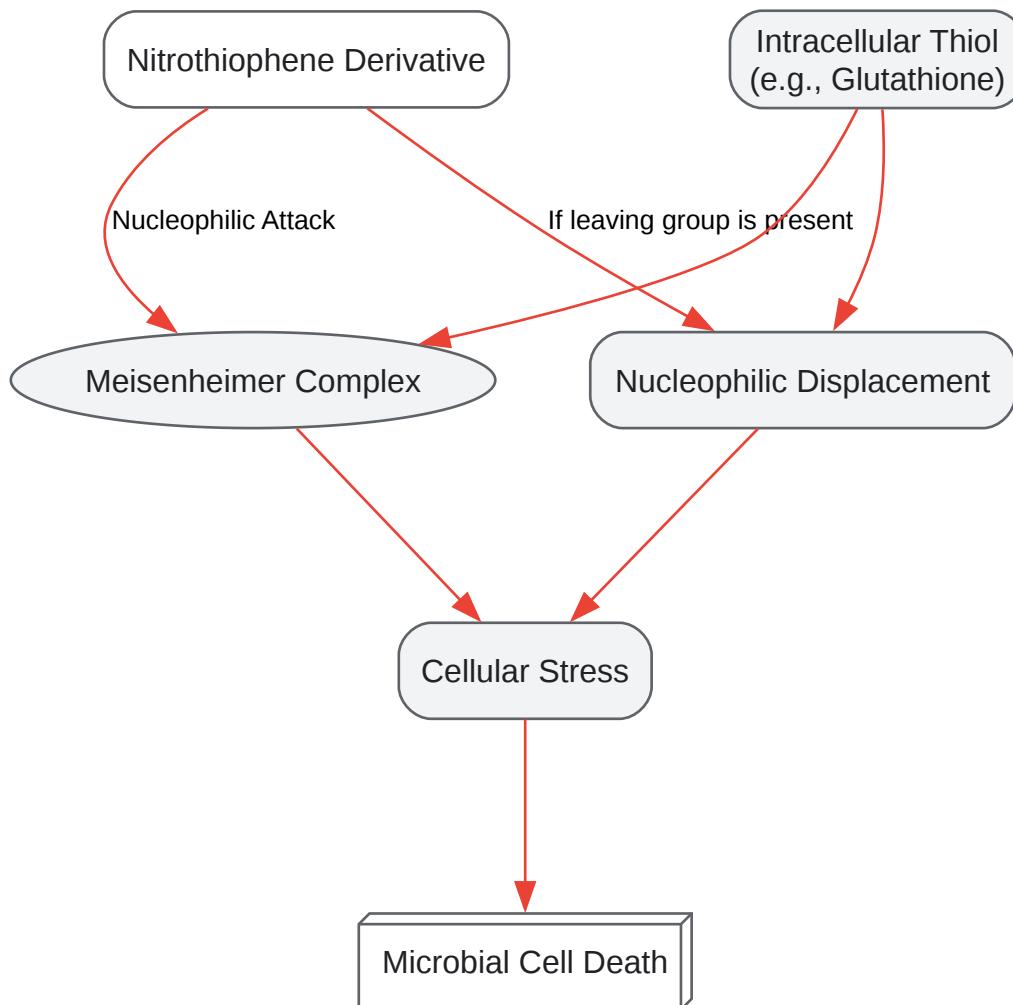
Nitrothiophenes are known to possess a range of biological activities, including:

- **Antimicrobial Activity:** Several nitrothiophene derivatives have demonstrated efficacy against bacteria and fungi. The proposed mechanism of action for some of these compounds involves nucleophilic attack by intracellular thiols.
- **Antitubercular Activity:** Certain nitrothiophenes act as antitubercular agents by releasing nitric oxide upon activation by microbial enzymes.

Potential Signaling Pathways

A generalized potential mechanism of action for bioactive nitrothiophenes is the interaction with intracellular thiol-containing molecules, such as glutathione or cysteine residues in proteins.

This interaction can lead to the formation of a Meisenheimer complex or displacement of a leaving group, ultimately resulting in cellular stress and death of the microorganism.



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References

- 1. 3-nitro-N-phenylthiophen-2-amine | CAS#:78399-02-7 | Chemsric [chemsrc.com]
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